

Technical Guide: Isotopic Purity of 1,3-Diisopropylurea-d14

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Compound of Interest

Compound Name: 1,3-Diisopropylurea-d14

Cat. No.: B15557294

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Diisopropylurea-d14 is the deuterated analog of 1,3-Diisopropylurea, a known degradation product of the herbicide Bromacil.[1] The use of stable isotope-labeled compounds is critical in various scientific disciplines, including drug metabolism studies, pharmacokinetic research, and as internal standards in quantitative mass spectrometry. The incorporation of deuterium atoms (d14) into the 1,3-Diisopropylurea molecule (molecular formula $C_7D_{14}H_2N_2O$, molecular weight 158.30) allows for its differentiation from the endogenous, non-labeled counterpart.[2]

The efficacy and reliability of studies employing **1,3-Diisopropylurea-d14** are fundamentally dependent on its isotopic purity. This technical guide provides an in-depth overview of the core principles and methodologies for the synthesis, purification, and, most importantly, the determination of the isotopic purity of this compound.

Synthesis and Purification

While specific literature detailing the synthesis of **1,3-Diisopropylurea-d14** is not readily available, a plausible synthetic route can be extrapolated from the known synthesis of its non-deuterated analog and general deuteration techniques.

Proposed Synthesis

A common method for the synthesis of ureas is the reaction of an isocyanate with an amine. For **1,3-Diisopropylurea-d14**, this would involve the reaction of deuterated isopropylamine (isopropylamine-d7) with a suitable carbonyl source. An alternative and frequently used method in peptide synthesis, which results in a urea byproduct, is the hydration of a carbodiimide.^{[3][4]} Therefore, the synthesis could be envisioned via the hydration of N,N'-diisopropylcarbodiimide-d14.

A general synthetic scheme is proposed as follows:

- Preparation of Isopropylamine-d7: This can be achieved through reductive amination of acetone-d6 with ammonia in the presence of a reducing agent and a deuterium source, or via other established deuteration methods.
- Formation of **1,3-Diisopropylurea-d14**:
 - Method A: From Isopropylamine-d7 and a Carbonyl Source: Reaction of two equivalents of isopropylamine-d7 with a carbonyl donor like phosgene or a phosgene equivalent.
 - Method B: Hydration of Diisopropylcarbodiimide-d14: Synthesis of N,N'-diisopropylcarbodiimide-d14 from isopropylamine-d7, followed by controlled hydration to yield the desired urea.

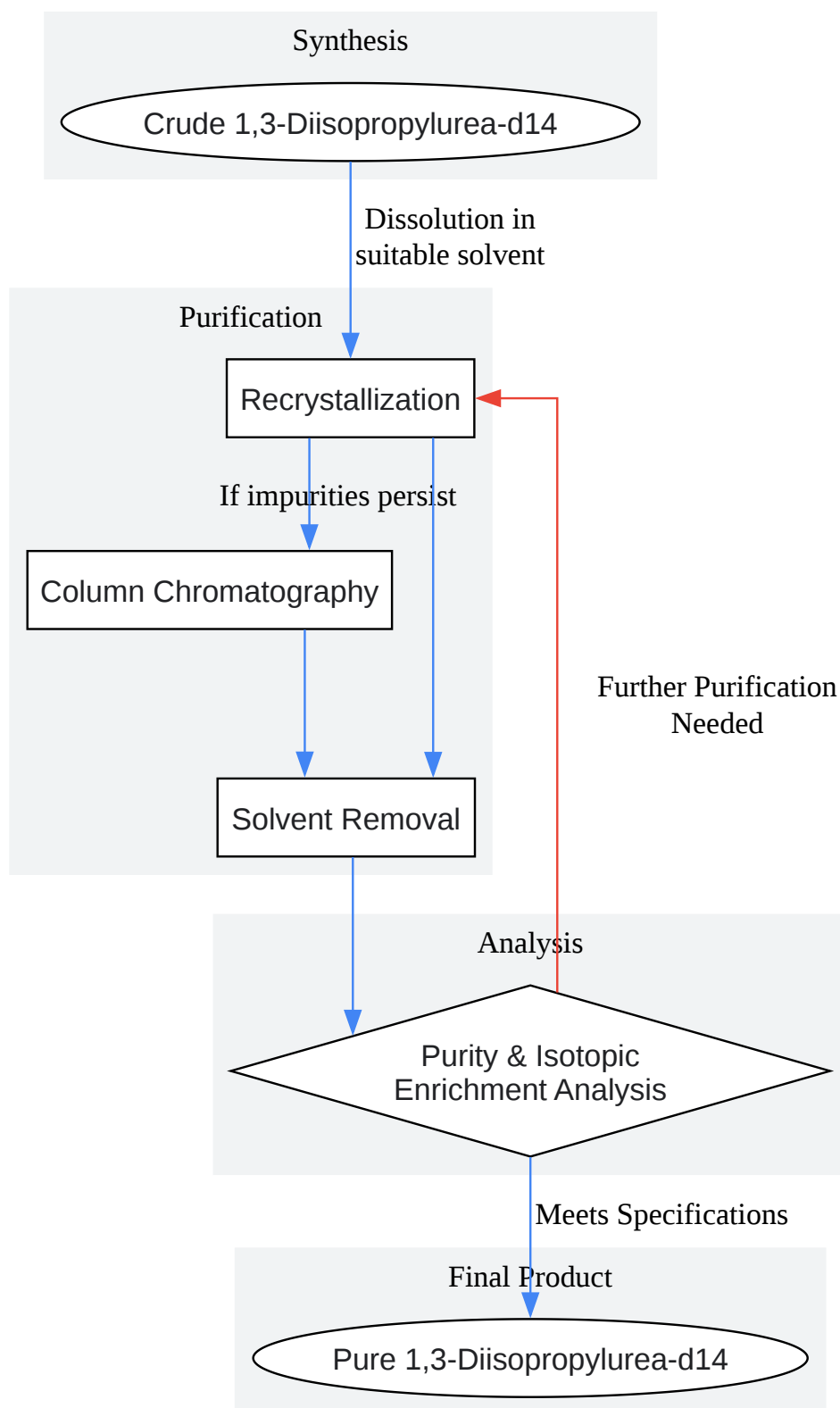
Purification

Purification of the crude **1,3-Diisopropylurea-d14** is crucial to remove chemical impurities, including residual starting materials, solvents, and non-deuterated or partially deuterated species. Standard purification techniques include:

- Recrystallization: An effective method for purifying solid compounds. The choice of solvent is critical to ensure high recovery of the pure product.

- Column Chromatography: Particularly useful for removing impurities with different polarities. Silica gel is a common stationary phase for the purification of ureas.

A general workflow for the purification process is illustrated below.



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General Purification Workflow for **1,3-Diisopropylurea-d14**.

Determination of Isotopic Purity

The determination of isotopic purity is a critical quality control step. It ascertains the percentage of the compound that contains the desired number of deuterium atoms at the specified positions. The primary analytical techniques for this purpose are Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HRMS).

Experimental Protocols

3.1.1. High-Resolution Mass Spectrometry (HRMS)

HRMS is a powerful technique for determining the isotopic distribution of a compound by analyzing the mass-to-charge ratio of its ions.

- **Sample Preparation:** A dilute solution of **1,3-Diisopropylurea-d14** is prepared in a suitable solvent (e.g., methanol or acetonitrile).
- **Instrumentation:** A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, is used. Electrospray ionization (ESI) is a common ionization technique for this type of molecule.
- **Data Acquisition:** Mass spectra are acquired in full scan mode to detect the molecular ion cluster.
- **Data Analysis:** The relative intensities of the different isotopologue peaks (M, M+1, M+2, etc., corresponding to different numbers of deuterium atoms) are measured. The isotopic enrichment is calculated by comparing the observed isotopic distribution to the theoretical distribution for a given enrichment level.

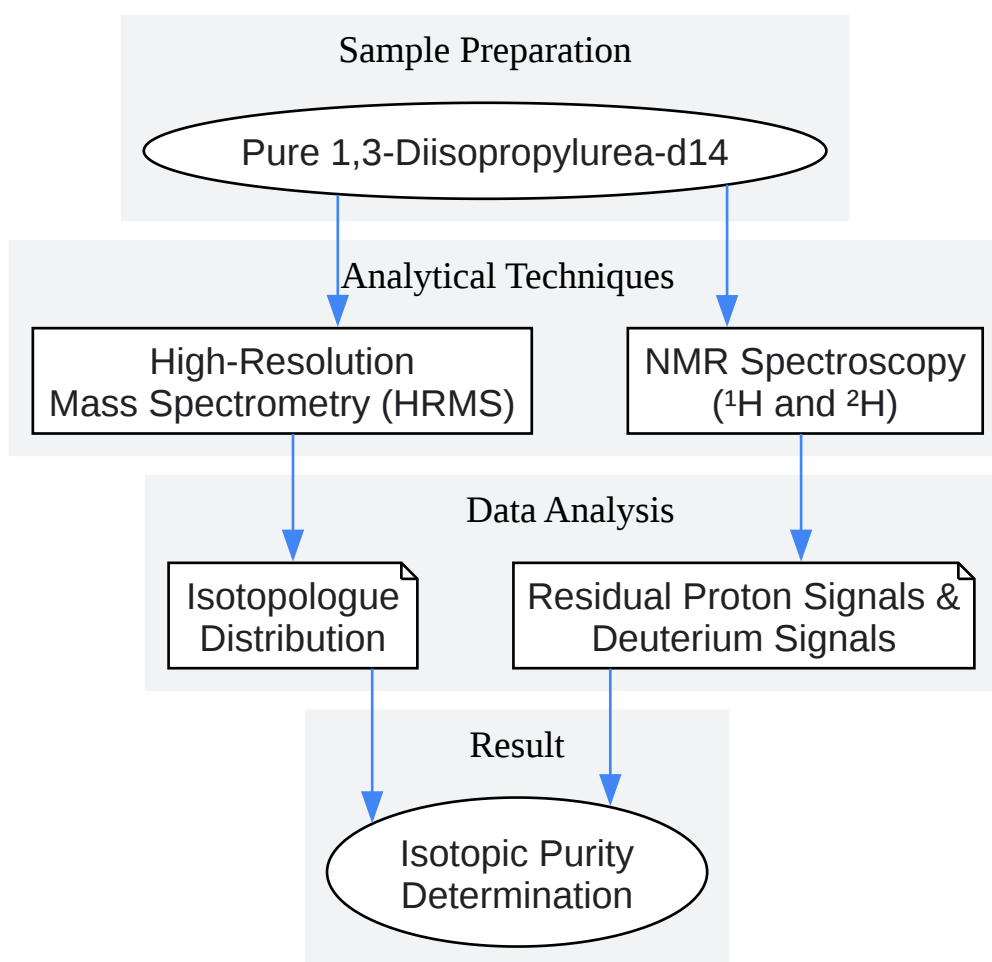
3.1.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides information about the chemical environment of atomic nuclei. For deuterated compounds, both ^1H and ^2H NMR are valuable.

- **Sample Preparation:** The **1,3-Diisopropylurea-d14** sample is dissolved in a suitable deuterated solvent (e.g., chloroform-d, DMSO-d6).
- **Instrumentation:** A high-field NMR spectrometer is used.

- ^1H NMR: In a fully deuterated compound, the proton signals should be absent or significantly diminished. The presence of residual proton signals at the positions of deuteration indicates incomplete deuteration. The degree of deuteration can be quantified by comparing the integral of the residual proton signals to the integral of a known internal standard.
- ^2H NMR: This technique directly detects the deuterium nuclei, confirming their presence and location in the molecule. The chemical shifts in the ^2H NMR spectrum correspond to those in the ^1H NMR spectrum.

The following diagram illustrates the general workflow for determining isotopic purity.



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Workflow for Isotopic Purity Determination.

Data Presentation

The following tables present illustrative quantitative data for the isotopic purity of a hypothetical batch of **1,3-Diisopropylurea-d14**. Note: This data is for demonstrative purposes and does not represent actual experimental results.

Table 1: Illustrative HRMS Data for **1,3-Diisopropylurea-d14**

Isotopologue	Theoretical Mass (Da)	Observed Relative Abundance (%)
d14	158.2140	98.5
d13	157.2078	1.2
d12	156.2016	0.2
d11	155.1954	<0.1

Table 2: Illustrative Isotopic Purity Summary

Parameter	Value	Method
Chemical Purity	>99%	HPLC
Isotopic Enrichment (d14)	98.5%	HRMS
Deuteration at Isopropyl CH	>99%	¹ H NMR
Deuteration at Isopropyl CH ₃	>98%	¹ H NMR

Conclusion

The accurate determination of the isotopic purity of **1,3-Diisopropylurea-d14** is paramount for its effective use in research and development. A combination of HRMS and NMR spectroscopy provides a comprehensive analysis of both the isotopic enrichment and the specific sites of deuteration. Adherence to rigorous synthesis, purification, and analytical protocols ensures the quality and reliability of this important stable isotope-labeled compound.

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